

Technical Support Center: T-705RTP Sodium Stock Solutions

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Compound of Interest

Compound Name: T-705RTP (sodium)

Cat. No.: B12422867

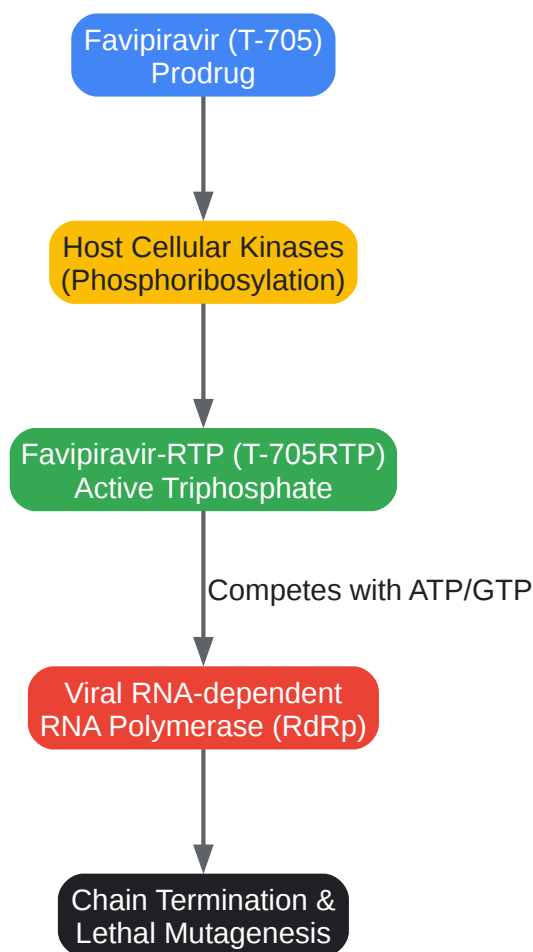
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Welcome to the Technical Support Portal for Favipiravir ribofuranosyl-5'-triphosphate (T-705RTP) sodium salt. As a Senior Application Scientist, I frequently consult with researchers who experience unexplained variability in their viral RNA-dependent RNA polymerase (RdRp) inhibition assays. In almost all cases, the root cause traces back to the improper handling and storage of the T-705RTP stock solution.

Unlike its parent prodrug (Favipiravir/T-705), T-705RTP is a highly polar, polyanionic nucleotide analog. This guide bypasses generic advice to provide you with field-proven troubleshooting strategies, thermodynamic stability data, and self-validating protocols tailored specifically to the biochemical realities of nucleotide triphosphates.

The Biochemical Reality of T-705RTP

To understand how to handle T-705RTP, you must first understand its mechanism. Favipiravir is a prodrug that requires intracellular phosphoribosylation by host cellular kinases to become the active triphosphate metabolite, T-705RTP[1]. Once formed, T-705RTP competes with natural purines (ATP and GTP), leading to chain termination and lethal mutagenesis during viral replication[2].



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Caption: Mechanism of Favipiravir activation to T-705RTP and subsequent RdRp inhibition.

Diagnostic Q&A: Troubleshooting Stability & Potency

Q: Why did my T-705RTP solution lose potency after multiple freeze-thaw cycles? A:(Causality) Nucleoside triphosphates like T-705RTP contain high-energy phosphoanhydride bonds that are thermodynamically unstable in aqueous environments. During a freeze-thaw cycle, the solution undergoes a "freeze-concentration effect." As water crystallizes into pure ice, the remaining liquid micro-pockets become hyper-concentrated with salts and protons, drastically altering the local pH. This localized shift catalyzes the spontaneous hydrolysis of the terminal γ and β phosphates, converting the active triphosphate (T-705RTP) into inactive diphosphate (RDP) or monophosphate (RMP) forms. This directly abolishes its ability to act as a competitive inhibitor

of ATP/GTP[3]. Solution: Always pre-aliquot stock solutions into single-use volumes immediately after reconstitution. Never subject an aliquot to more than one freeze-thaw cycle.

Q: What is the optimal solvent for reconstituting T-705RTP sodium salt? A:(Causality) While the parent prodrug Favipiravir (T-705) is highly soluble in organic solvents like DMSO (up to 30 mg/mL)[1], the active T-705RTP sodium salt is highly polar due to its polyanionic triphosphate tail. For analytical LC-MS/MS workflows, reconstitute the powder in a mixture of methanol and 0.5% formic acid in water (95:5, v/v) to achieve a stable stock (e.g., 950 μ M)[4]. The high organic content and low pH suppress nucleophilic attack on the phosphate groups. For in vitro enzymatic assays requiring physiological conditions, reconstitute in nuclease-free water or a mild buffer (pH 7.4), but strictly maintain the solution on ice and use it immediately[5].

Q: What is the expected shelf-life of T-705RTP stock solutions at -80°C? A: When properly aliquoted and snap-frozen, T-705RTP exhibits robust long-term stability at -80°C.

Comprehensive stability experiments confirm that samples stored at -80°C remain viable for up to 10 months, retaining approximately 87% of their original concentration[6]. However, for highly sensitive kinetic RdRp assays, we recommend a maximum storage duration of 6 months to guarantee >95% intact triphosphate.

Quantitative Reference Matrix

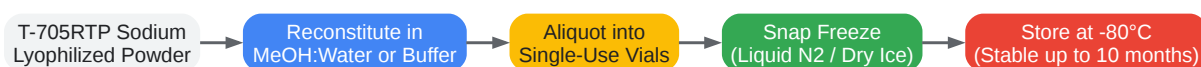
To assist in your experimental planning, below is a synthesized data matrix regarding the stability of T-705RTP under various laboratory conditions.

Parameter	Condition	Expected Stability / Outcome	Mechanistic Rationale
Long-term Storage	-80°C (Aliquoted)	Up to 10 months (~87% recovery)[6]	Deep freezing completely halts the kinetic hydrolysis of phosphoanhydride bonds.
Short-term Storage	4°C (Autosampler)	24 to 72 hours[6]	Reduced thermal energy slows degradation; suitable for active, overnight LC-MS/MS runs.
Freeze-Thaw Cycles	-80°C to Room Temp	Significant degradation after >1 cycle	Freeze-concentration effect alters local pH, accelerating rapid phosphate cleavage.
Reconstitution Solvent	MeOH:0.5% Formic Acid (95:5)	Highly stable stock (e.g., 950 µM)[4]	Organic/acidic matrix suppresses nucleophilic attack on the triphosphate moiety.

Validated Operating Procedures (SOPs)

Protocol: Reconstitution and Aliquoting of T-705RTP Sodium Stock Solution

Trustworthiness & Self-Validation: This protocol is designed as a self-validating system. It incorporates a baseline analytical check to ensure the triphosphate moiety is intact before committing the batch to long-term storage, ensuring absolute confidence in your downstream assays.



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Caption: Step-by-step workflow for the preparation and -80°C storage of T-705RTP stock solutions.

Step-by-Step Methodology:

- **Equilibration:** Allow the lyophilized T-705RTP sodium salt vial to equilibrate to room temperature in a desiccator for 30 minutes. Causality: Opening a cold vial introduces atmospheric condensation; moisture initiates premature hydrolysis of the powder.
- **Reconstitution:** Add the appropriate volume of Methanol:0.5% Formic Acid (95:5, v/v) to achieve your target concentration (e.g., 950 μ M)[4]. Pipette gently to dissolve. Do not vortex vigorously, as sheer stress and aeration can promote degradation.
- **Self-Validation Check (Baseline):** Withdraw a 10 μ L aliquot and dilute it in your mobile phase. Run a rapid LC-MS/MS scan monitoring the specific MRM transitions for T-705RTP. Record the peak area. This serves as your 100% integrity baseline.
- **Aliquoting:** Immediately dispense the remaining stock into pre-chilled, nuclease-free microcentrifuge tubes in single-use volumes (e.g., 20 μ L to 50 μ L).
- **Snap-Freezing:** Submerge the tightly sealed tubes in liquid nitrogen or a dry ice/ethanol bath for 60 seconds. Causality: Rapid freezing prevents the formation of large ice crystals and minimizes the duration the compound spends in the concentrated, unfrozen liquid phase where hydrolysis peaks.
- **Storage:** Transfer immediately to a -80°C freezer.
- **Self-Validation Check (Post-Thaw):** After 24 hours, thaw one aliquot strictly on ice and repeat the LC-MS/MS scan. A peak area within 5% of the baseline validates that your snap-freezing and storage protocol successfully preserved the compound's structural integrity.

References

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- [6. Development and validation of an LC-MS/MS method for quantification of favipiravir in human plasma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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